Precision Quantification of Ethyl 8-oxo-8-phenyloctanoate: A Comparative Methodological Guide

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Compound of Interest	
Compound Name:	*Ethyl 8-oxo-8-phenyloctanoate*
CAS No.:	*103187-95-7*
Cat. No.:	*B020894*

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Executive Summary & Chemical Context[1][2][3][4][5][6][7][8][9]

Ethyl 8-oxo-8-phenyloctanoate (CAS: Derived from 143328-15-8 acid precursor) is a critical intermediate in the synthesis of anticoagulant drugs, specifically Apixaban.[1] Its structural integrity—defined by the stability of the phenyl-keto linkage and the ethyl ester terminus—is paramount for downstream yield efficiency.

While High-Performance Liquid Chromatography (HPLC) is the industry standard for final Active Pharmaceutical Ingredient (API) release, it often struggles with the specific volatility and lack of chromophore specificity required for early-stage intermediate profiling.[1]

This guide advocates for Gas Chromatography-Mass Spectrometry (GC-MS) in Electron Impact (EI) mode as the superior technique for quantifying this specific intermediate, offering distinct advantages in specificity (via m/z 105 fragment targeting) and sensitivity over non-specific UV detection.[1]

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Chemical Profile[1][2][3][4][6][7][9][10][11]

- Molecular Formula: $C_{16}H_{22}O_3$
- Molecular Weight: 262.34 g/mol [1]
- Key Functional Groups: Aromatic ring, Ketone (C8), Ethyl Ester (C1).[1]
- Boiling Point (Predicted): ~380°C (Requires high-temperature GC column).

Comparative Analysis: GC-MS vs. HPLC-UV

The following table contrasts the performance of GC-MS against the traditional HPLC-UV approach for this specific molecule.

Feature	GC-MS (Recommended)	HPLC-UV (Alternative)
Primary Mechanism	Volatility separation + Mass-to-Charge (m/z) filtering	Polarity separation + UV Absorbance (254 nm)
Specificity	High. Identification via unique fragmentation (m/z 105, 77).[1]	Moderate. Relies solely on Retention Time (RT).[1]
Matrix Interference	Low. SIM mode filters out non-isobaric matrix noise.	High. Co-eluting synthesis byproducts can mimic the analyte.
Sensitivity (LOD)	< 10 ng/mL (SIM Mode)	~50-100 ng/mL (depending on extinction coefficient)
Throughput	Fast (15-20 min run time).[1]	Slower (requires column equilibration/gradient).
Limitation	Thermal degradation risk (requires inert liner).	Solvent consumption; lack of structural confirmation.

Decision Logic for Method Selection

The decision to use GC-MS should be driven by the need for structural confirmation and trace impurity analysis.

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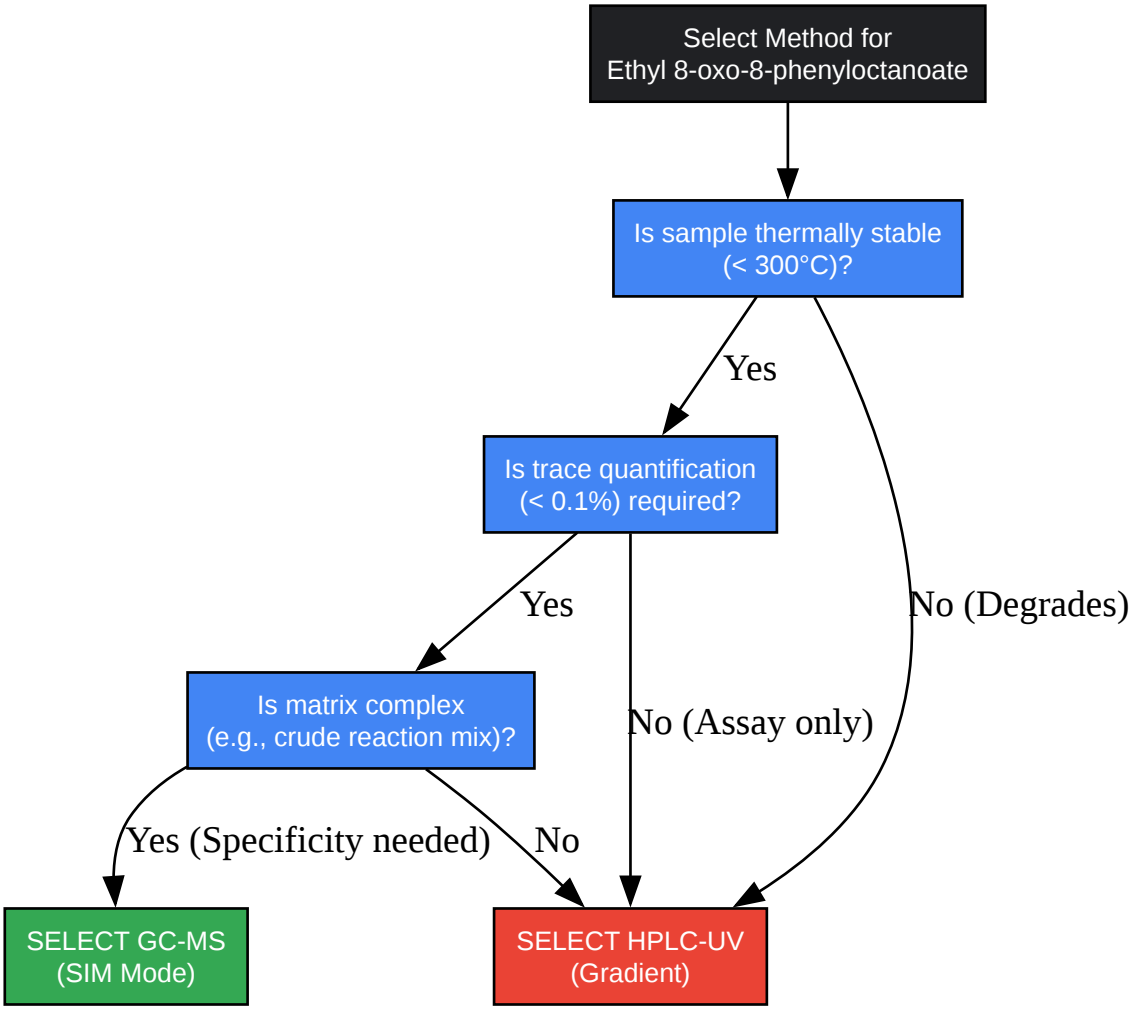

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Figure 1: Decision tree for selecting analytical modality based on sample constraints.[1]

The GC-MS Quantification Protocol[1]

This protocol utilizes Selected Ion Monitoring (SIM) to maximize sensitivity. The method relies on the characteristic "Benzoyl" cleavage, which is the most stable fragment for phenyl ketones.

A. Instrumentation & Conditions[10][11][12][13]

- System: Agilent 7890/5977 or equivalent Single Quadrupole MS.
- Column: DB-5ms Ultra Inert (30 m × 0.25 mm × 0.25 µm).[1] Rationale: Low bleed at high temperatures is critical.

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- Carrier Gas: Helium @ 1.2 mL/min (Constant Flow).
- Inlet: Splitless (1 min purge), 280°C. Note: Use a deactivated glass wool liner to prevent ester hydrolysis.

Temperature Program:

- Initial: 100°C (Hold 1 min)
- Ramp 1: 20°C/min to 250°C
- Ramp 2: 10°C/min to 310°C (Hold 5 min) Total Run Time: ~19.5 mins

B. Mass Spectrometry Parameters (EI Source)

- Source Temp: 230°C
- Quad Temp: 150°C
- Acquisition: SIM Mode (after 4 min solvent delay)

Target Ions for SIM:

Ion Type	m/z Value	Origin/Fragment	Dwell Time
Quantifier	105.0	$[Ph\text{-}C{=}O]^+$ **(Benzoyl cation - Base Peak)**	**50 ms**
Qualifier 1	77.0	$[Ph]^+$ (Phenyl cation)	30 ms
Qualifier 2	88.0	McLafferty rearrangement (Ethyl ester)	30 ms

| Qualifier 3 | 262.1 | $[M]^+$ (Molecular Ion - weak but confirmatory) | 30 ms |[1]

C. Fragmentation Pathway Visualization

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Understanding the fragmentation is vital for troubleshooting. The m/z 105 peak is robust because the alpha-cleavage next to the carbonyl is energetically favorable.

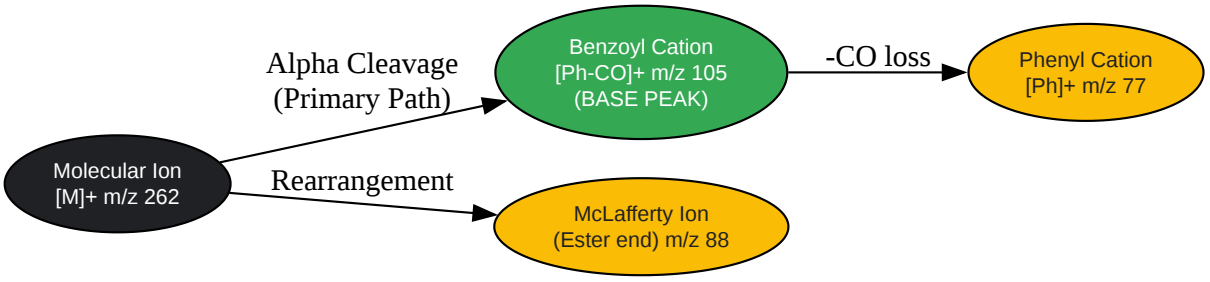

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Figure 2: Primary Electron Impact (EI) fragmentation pathways for **Ethyl 8-oxo-8-phenyloctanoate**.

Experimental Workflow & Validation

Step 1: Sample Preparation

- Stock Solution: Dissolve 10 mg of **Ethyl 8-oxo-8-phenyloctanoate** reference standard in 10 mL Ethyl Acetate (1 mg/mL).
- Internal Standard (ISTD): Add Benzyl Benzoate at a constant concentration (e.g., 50 µg/mL). Why? Benzyl benzoate mimics the boiling point and aromatic chemistry without co-eluting.
- Working Standards: Serial dilution in Ethyl Acetate to range: 0.1 µg/mL to 100 µg/mL.

Step 2: System Suitability Criteria

Before running samples, the system must pass:

- Resolution: Baseline separation between Analyte and ISTD (> 2.0 min).
- Symmetry: Tailing factor (T) between 0.8 and 1.2.
- Sensitivity: S/N ratio > 10 for the lowest standard (LOQ).

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Step 3: Calculation

Use the ratio of the m/z 105 (Analyte) to m/z 105 or 212 (ISTD Benzyl Benzoate) areas.

Where RRF is the Relative Response Factor determined from calibration.

References

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